

Synthetic Protocol for 5-Bromo-4-fluorobenzo[d]dioxole

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Compound of Interest

Compound Name: 5-Bromo-4-fluorobenzo[d]
[1,3]dioxole

Cat. No.: B581386

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed synthetic protocol for the preparation of 5-Bromo-4-fluorobenzo[d]dioxole, a valuable building block in medicinal chemistry and materials science. The protocol is based on established synthetic methodologies for analogous compounds, offering a reliable pathway to this target molecule.

Physicochemical and Spectroscopic Data

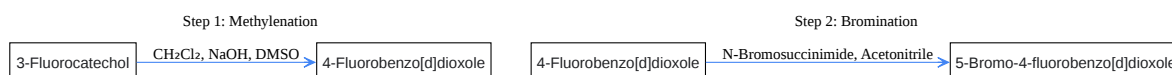
A summary of the key quantitative data for the target compound, 5-Bromo-4-fluorobenzo[d]dioxole, is presented below.

| Property | Value |
|-------------------|---|
| CAS Number | 1226808-75-8[1] |
| Molecular Formula | C ₇ H ₄ BrFO ₂ [1] |
| Molecular Weight | 219.01 g/mol |
| Appearance | Expected to be a solid |
| Purity (Typical) | ≥ 96% |

Note: Detailed spectroscopic data (NMR, IR, MS) for this specific compound is not widely available in the public domain. Characterization of the synthesized product is highly recommended.

Synthetic Pathway

The synthesis of 5-Bromo-4-fluorobenzo[d]dioxole can be achieved in a two-step process starting from the commercially available 3-fluorocatechol. The first step involves the methylenation of 3-fluorocatechol to form the intermediate, 4-fluorobenzo[d]dioxole. The subsequent step is the regioselective bromination of this intermediate to yield the final product.



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References

- 1. americanelements.com [americanelements.com]
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